

# 2-Amino-5-chloro-4-picoline molecular weight and formula

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## Compound of Interest

Compound Name: 2-Amino-5-chloro-4-picoline

Cat. No.: B1330564

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An In-depth Technical Guide on the Physicochemical Properties of **2-Amino-5-chloro-4-picoline**

This technical guide provides essential physicochemical data for **2-Amino-5-chloro-4-picoline**, a compound of interest for researchers, scientists, and professionals in the field of drug development and organic synthesis.

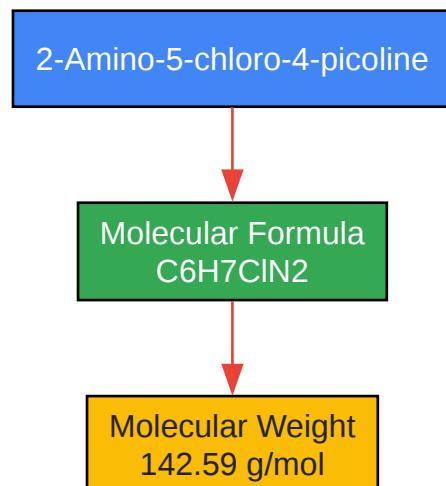
## Physicochemical Data

The fundamental molecular properties of **2-Amino-5-chloro-4-picoline** have been determined and are summarized below. This data is critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C6H7CIN2 <sup>[1]</sup>
Molecular Weight	142.59 g/mol <sup>[1]</sup>

## Structural and Molecular Relationships

The identity of a chemical compound is fundamentally defined by its name, molecular formula, and corresponding molecular weight. The logical relationship between these identifiers for **2-Amino-5-chloro-4-picoline** is illustrated in the following diagram.



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Caption: Relationship between chemical name, formula, and molecular weight.

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## References

- 1. labproinc.com [labproinc.com]
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